

# An In-depth Technical Guide to (R)-1-N-Boc-piperidine-2-ethanol

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## Compound of Interest

Compound Name: (R)-1-N-Boc-piperidine-2-ethanol

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(R)-1-N-Boc-piperidine-2-ethanol**, a key chiral intermediate in organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Chemical Properties

**(R)-1-N-Boc-piperidine-2-ethanol** is a chiral piperidine derivative featuring a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom. This protecting group enhances its stability and modulates its reactivity in various chemical transformations. The presence of a hydroxyl group on the ethyl side chain at the 2-position provides a versatile handle for further functionalization.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **(R)-1-N-Boc-piperidine-2-ethanol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	250249-85-5	[1]
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	229.32 g/mol	[1][2]
Appearance	Colorless to light yellow liquid/oil	[1]
Density	1.043 g/cm <sup>3</sup>	[1][2]
Boiling Point	324.1 ± 15.0 °C (Predicted)	[2]
pKa	15.15 ± 0.10 (Predicted)	[1]
Optical Activity	[α] <sub>D</sub> <sup>20</sup> +52.4° (c=0.9g/100ml CHCl <sub>3</sub> )	[1]
Storage Temperature	Room Temperature, Sealed in dry	[1]

## Synthesis and Experimental Protocols

The synthesis of **(R)-1-N-Boc-piperidine-2-ethanol** is typically achieved through the reduction of the corresponding carboxylic acid, (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid.

### General Synthesis Protocol

A general and efficient method for the preparation of **(R)-1-N-Boc-piperidine-2-ethanol** involves the use of a strong reducing agent such as Lithium Aluminium Hydride (LAH).[1]

Materials:

- (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid
- Lithium Aluminium Hydride (LAH) 2.0 M solution in THF
- Anhydrous Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)

- Ethyl acetate
- Saturated Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Water
- Brine
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- A solution of (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid (1 equivalent) in anhydrous  $\text{CH}_2\text{Cl}_2$  is prepared under an argon atmosphere.
- A 2.0 M THF solution of Lithium Aluminium Hydride (1.5 equivalents) is added dropwise to the solution.
- The reaction mixture is heated to 55 °C and stirred for 4 hours.
- After completion, the reaction is cooled to room temperature and diluted with ethyl acetate.
- The reaction is carefully quenched by the addition of a saturated  $\text{NaHCO}_3$  solution.
- The mixture is concentrated under reduced pressure.
- The residue is redissolved in  $\text{CH}_2\text{Cl}_2$ , and the organic layer is washed sequentially with water and brine.
- The organic layer is dried over anhydrous  $\text{Na}_2\text{SO}_4$  and concentrated under reduced pressure to yield **(R)-1-N-Boc-piperidine-2-ethanol** as a light-colored oil.<sup>[1]</sup>

## Applications in Drug Discovery and Development

**(R)-1-N-Boc-piperidine-2-ethanol** serves as a valuable building block in the synthesis of complex molecules, particularly in the pharmaceutical industry. Its chiral nature and functional groups make it an essential intermediate for creating novel drug candidates. While this specific molecule is a versatile starting material, it is often a precursor to other key intermediates, such

as the corresponding aldehyde, which is then used in the synthesis of various natural and synthetic compounds.[3] The piperidine scaffold is a common motif in many biologically active compounds, and the ability to introduce specific stereochemistry at the 2-position is crucial for targeting specific biological receptors.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis and purification of **(R)-1-N-Boc-piperidine-2-ethanol**.



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